

Application Note: Purification of 2,2'-Dichloro diphenyl disulfide by Recrystallization

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Compound of Interest

Compound Name: 2,2'-Dichloro diphenyl disulfide

Cat. No.: B109981

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2,2'-Dichloro diphenyl disulfide ($C_{12}H_8Cl_2S_2$) is an organosulfur compound that serves as a valuable intermediate in organic synthesis. The purity of this reagent is critical for the success of subsequent reactions and the synthesis of target molecules, particularly in the development of pharmaceuticals and other fine chemicals. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. This method relies on the differential solubility of the compound and its impurities in a selected solvent at varying temperatures. By dissolving the impure solid in a hot solvent and allowing it to cool slowly, the desired compound forms crystals, leaving the impurities dissolved in the surrounding solution (mother liquor). This application note provides a detailed protocol for the purification of **2,2'-Dichloro diphenyl disulfide** using the single-solvent recrystallization method.

Data Summary

The physical and solubility properties of **2,2'-Dichloro diphenyl disulfide** are summarized below. An ideal recrystallization solvent is one in which the compound has high solubility at elevated temperatures and low solubility at room or lower temperatures.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₈ Cl ₂ S ₂	[1]
Molecular Weight	287.23 g/mol	[1]
Melting Point	82-83°C	[1]
Appearance	Pale yellow crystalline solid	
Solubility (Qualitative)	Chloroform: Slightly soluble DMSO: Slightly soluble (with heat/sonication) Methanol: Slightly soluble (with heat/sonication)	[1]
Recommended Solvent	Ethanol or Methanol	[2]

Note: Based on the properties of the parent compound, diphenyl disulfide, and related structures, alcohols like ethanol or methanol are excellent starting points for recrystallization. They tend to dissolve the compound moderately when hot and poorly when cold, which is ideal for this technique.

Experimental Protocol

This protocol details the single-solvent recrystallization method for purifying **2,2'-Dichloro diphenyl disulfide**. Ethanol is recommended as the primary solvent choice.

Materials and Equipment:

- Crude **2,2'-Dichloro diphenyl disulfide**
- Ethanol (Reagent grade)
- Erlenmeyer flasks (two sizes)
- Hot plate with magnetic stirring capability
- Magnetic stir bar

- Stemless funnel
- Fluted filter paper
- Büchner funnel and flask
- Vacuum source (e.g., water aspirator)
- Filter paper for Büchner funnel
- Spatula
- Watch glass
- Ice bath

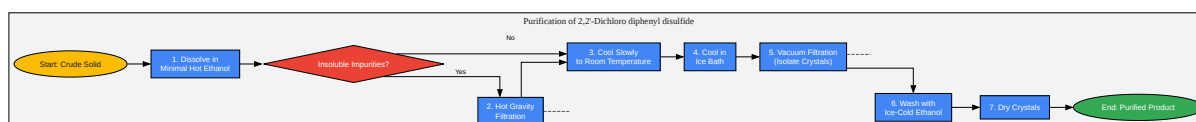
Procedure:

- Solvent Selection and Dissolution:
 - Place the crude **2,2'-Dichloro diphenyl disulfide** in an appropriately sized Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of ethanol to the flask, just enough to slurry the solid.
 - Gently heat the mixture on a hot plate with stirring. Add more ethanol portion-wise until the solid completely dissolves at the boiling point of the solvent. It is crucial to use the minimum amount of hot solvent to ensure the solution is saturated, which maximizes the yield upon cooling.^{[3][4]}
- Hot Filtration (Optional):
 - This step is necessary if insoluble impurities are visible in the hot solution.
 - Preheat a second Erlenmeyer flask and a stemless funnel on the hot plate. Place a fluted filter paper in the funnel.

- Pour the hot, saturated solution through the preheated funnel and fluted filter paper into the clean, hot flask.[5] This step should be performed quickly to prevent premature crystallization in the funnel.
- Crystallization:
 - Remove the flask containing the clear, hot solution from the heat and cover it with a watch glass.
 - Allow the solution to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.[3]
 - Once the flask has reached room temperature and crystal formation appears complete, place it in an ice bath for an additional 15-20 minutes to maximize the precipitation of the product from the solution.
- Isolation of Crystals:
 - Set up a Büchner funnel with a piece of filter paper that fits snugly and wet the paper with a small amount of cold ethanol.
 - Turn on the vacuum source and pour the cold crystalline mixture into the Büchner funnel to collect the crystals.[5]
 - Wash the crystals with a small amount of ice-cold ethanol to rinse away any remaining mother liquor containing impurities. It is important to use cold solvent to minimize the loss of the desired product.
- Drying:
 - Leave the crystals in the Büchner funnel with the vacuum on for several minutes to pull air through and partially dry them.
 - Transfer the purified crystals to a pre-weighed watch glass and allow them to air-dry completely in a fume hood or a desiccator.
 - Once dry, weigh the purified **2,2'-Dichloro diphenyl disulfide** to determine the final yield and perform characterization (e.g., melting point analysis) to assess its purity.

Visual Workflow

The following diagram illustrates the key steps in the recrystallization process.



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Caption: Workflow for the purification of **2,2'-Dichloro diphenyl disulfide**.

Safety Precautions

- Handle **2,2'-Dichloro diphenyl disulfide** and all solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Ethanol is a flammable liquid. Avoid open flames and ensure the hot plate is in good working condition and free of defects.
- Avoid inhalation of dust from the solid compound.
- Consult the Safety Data Sheet (SDS) for **2,2'-Dichloro diphenyl disulfide** and all solvents used before beginning the experiment.

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References

- 1. 2,2'-DICHLORO DIPHENYL DISULFIDE | 31121-19-4 [amp.chemicalbook.com]
- 2. DIPHENYL DISULFIDE | 882-33-7 [chemicalbook.com]
- 3. Home Page [chem.ualberta.ca]
- 4. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 5. files.blogs.baruch.cuny.edu [files.blogs.baruch.cuny.edu]
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